An In-depth Technical Guide to 4-Isopropylpyridine: Properties, Reactivity, and Applications

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Compound of Interest

Compound Name:	*4-Isopropylpyridine*
CAS No.:	*696-30-0*
Cat. No.:	*B108708*

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Abstract

4-Isopropylpyridine is a heterocyclic aromatic organic compound with a pyridine ring substituted at the fourth position with an isopropyl group. This guide provides a comprehensive overview of its core physical and chemical properties, reactivity, and applications, with a particular focus on its relevance to researchers, scientists, and professionals in drug development. We will delve into the causality behind its chemical behavior, provide detailed experimental protocols for its analysis, and explore its role as a key intermediate in the synthesis of pharmacologically active molecules.

Introduction: The Significance of the Pyridine Scaffold

The pyridine ring is a fundamental structural motif in medicinal chemistry, appearing in a vast number of FDA-approved drugs. Its unique electronic properties, including its basicity and ability to participate in hydrogen bonding, make it a privileged scaffold for interacting with

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biological targets. The introduction of substituents, such as the isopropyl group in **4-Isopropylpyridine**, allows for the fine-tuning of a molecule's steric and electronic properties, which can significantly impact its pharmacokinetic and pharmacodynamic profile. **4-Isopropylpyridine**, therefore, serves as a valuable building block in the synthesis of more complex molecules with potential therapeutic applications.

Core Properties of 4-Isopropylpyridine

A thorough understanding of the physical and chemical properties of a compound is essential for its effective use in research and development.

Physical Properties

4-Isopropylpyridine is a colorless liquid under standard conditions. Its key physical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	$C_8H_{11}N$	
Molecular Weight	121.18 g/mol	
Appearance	Colorless clear liquid	
Density	0.923 - 0.929 g/mL at 25 °C	
Boiling Point	176-177 °C at 760 mmHg	
Melting Point	-54.9 °C	
Flash Point	66.67 °C (152.00 °F)	
Refractive Index	1.492 - 1.498 at 20 °C	
Solubility in Water	19.4 g in 100 g of water at 20°C	
Solubility in Organic Solvents	Soluble in ethanol and ether	

The isopropyl group, being a small alkyl chain, imparts a degree of hydrophobicity to the molecule. While the polar pyridine ring allows for some solubility in water, this is significantly

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less than that of unsubstituted pyridine. Conversely, its solubility in common organic solvents like ethanol and ether is enhanced.

Spectroscopic Data

Spectroscopic analysis is crucial for the identification and characterization of **4-Isopropylpyridine**.

- ^{1}H NMR (Proton Nuclear Magnetic Resonance): The proton NMR spectrum provides information about the hydrogen atoms in the molecule. Expected signals include those for the aromatic protons on the pyridine ring and the protons of the isopropyl group (a septet for the CH and a doublet for the two CH_3 groups).

- ^{13}C NMR (Carbon-13 Nuclear Magnetic Resonance): The ^{13}C NMR spectrum reveals the number and types of carbon atoms. Signals will be present for the carbons of the pyridine ring and the isopropyl group.

- IR (Infrared) Spectroscopy: The IR spectrum is used to identify functional groups. Key absorptions for **4-Isopropylpyridine** will include C-H stretching from the alkyl group and the aromatic ring, and C=C and C=N stretching vibrations characteristic of the pyridine ring.

- Mass Spectrometry: Mass spectrometry provides the mass-to-charge ratio of the molecule and its fragments, confirming the molecular weight.

Chemical Reactivity and Mechanistic Insights

The reactivity of **4-Isopropylpyridine** is governed by the interplay between the electron-deficient pyridine ring and the attached isopropyl group.

Reactivity of the Pyridine Ring

The nitrogen atom in the pyridine ring is electronegative, which deactivates the ring towards electrophilic aromatic substitution compared to benzene. However, the nitrogen atom itself is a Lewis basic site and readily reacts with electrophiles and Lewis acids.

- N-Alkylation and N-Oxidation: The lone pair of electrons on the nitrogen atom can attack electrophiles, such as alkyl halides, to form pyridinium salts. This quaternization of the

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nitrogen further activates the ring for other transformations. Oxidation, typically with a peracid, occurs at the nitrogen to form **4-Isopropylpyridine** N-oxide.

Influence of the Isopropyl Group

The isopropyl group at the 4-position significantly influences the molecule's reactivity.

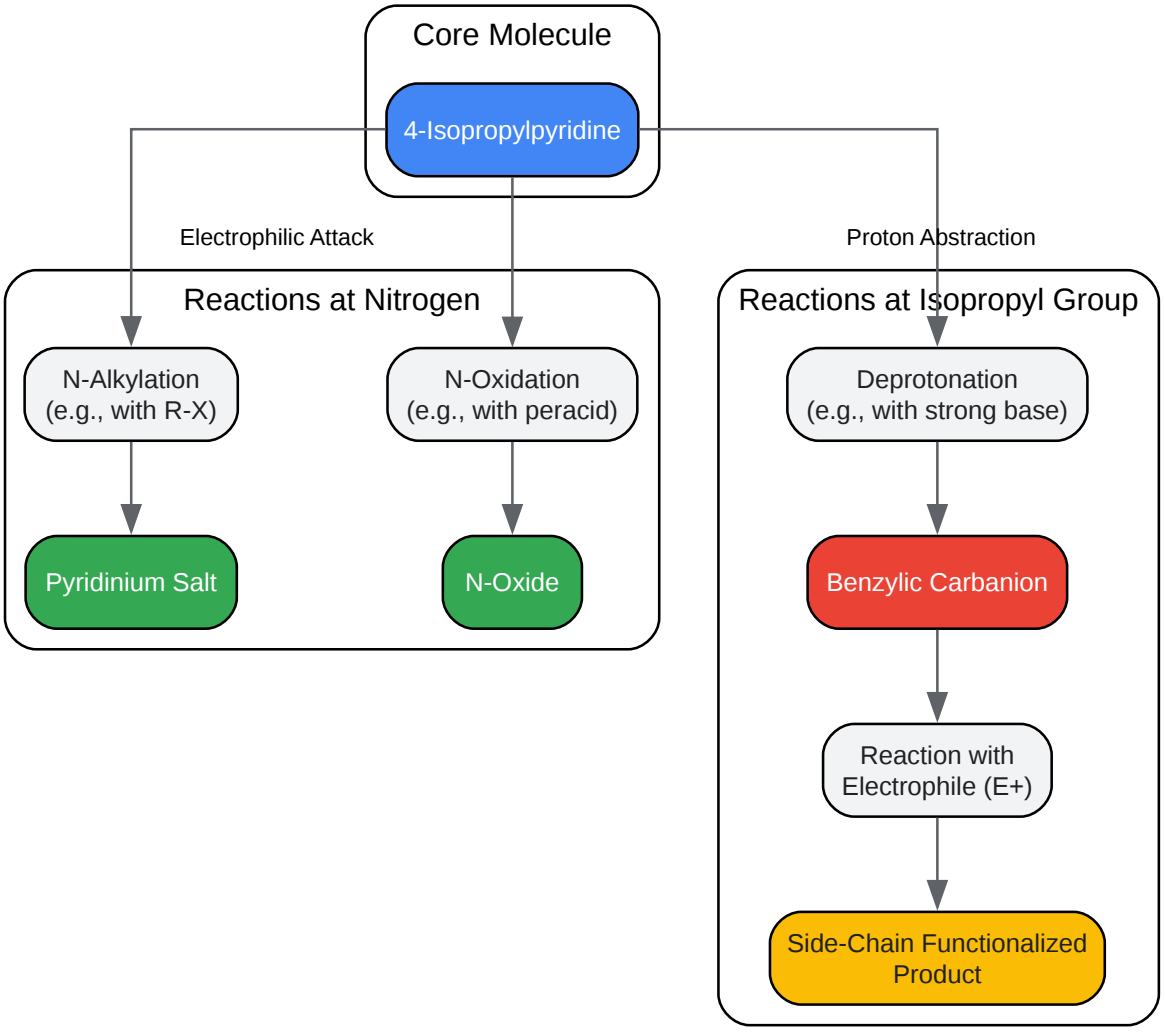
- Acidity of Benzylic Protons: The hydrogens on the carbon atom of the isopropyl group directly attached to the pyridine ring (the benzylic position) are acidic. Strong bases, such as organolithium reagents or lithium diisopropylamide (LDA), can deprotonate this position to form a carbanion. This nucleophilic species can then react with a variety of electrophiles, allowing for the elaboration of the alkyl side chain.

Logical Relationship: Activation and Functionalization

The following diagram illustrates the key reactivity pathways of **4-Isopropylpyridine**, highlighting the dual roles of the ring nitrogen and the benzylic protons of the isopropyl group.

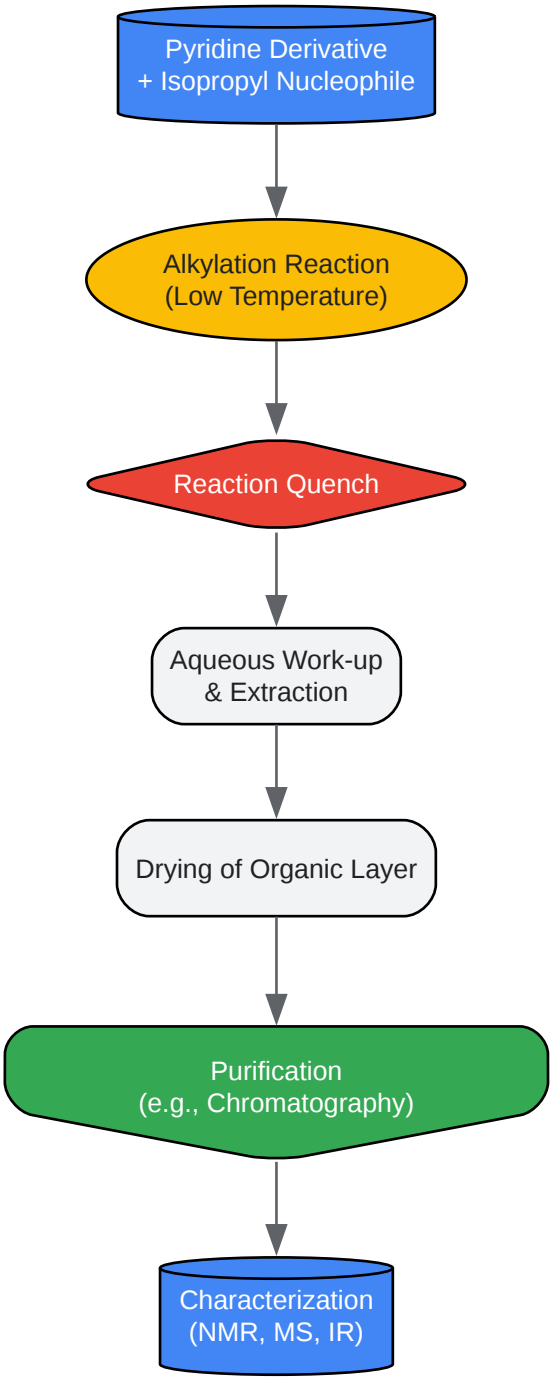
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Figure 1: Key Reactivity Pathways of 4-Isopropylpyridine



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Figure 2: General Workflow for Synthesis and Purification



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